

Disperse Orange 61 in Materials Science: Application Notes and Protocols

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Compound of Interest

Compound Name: Disperse Orange 61

Cat. No.: B1149534

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Disperse Orange 61 (DO61), a monoazo dye traditionally used in the textile industry for polyester fabrics, is gaining attention in materials science for its potential as a functional chromophore. Its molecular structure, characterized by a donor- π -acceptor system, makes it a candidate for applications requiring nonlinear optical (NLO) and electro-optic (EO) properties. This document provides an overview of its potential applications in materials science, supported by generalized experimental protocols derived from studies on closely related Disperse Orange dyes.

Chemical and Physical Properties

A summary of the key properties of **Disperse Orange 61** is presented below.

Property	Value	Reference
CAS Number	12270-45-0	[1][2]
Molecular Formula	C ₁₇ H ₁₅ Br ₂ N ₅ O ₂	[1][2]
Molecular Weight	481.14 g/mol	[1][2]
Appearance	Deep orange powder	[1]
Molecular Structure	Single azo class	[1]
Manufacturing Method	Diazotization of 2,6-dibromo-4-nitroaniline and coupling with N-ethyl-N-cyanoethylaniline.	[1]

Applications in Materials Science

While direct applications of **Disperse Orange 61** in materials science are not extensively documented, research on analogous "Disperse Orange" dyes, such as Disperse Orange 3, 11, and 25, highlights potential uses in the development of advanced functional materials. These applications primarily leverage the dye's chromophoric nature.

Nonlinear Optical (NLO) Materials

Disperse Orange dyes, as a class, are investigated for their third-order nonlinear optical properties. These properties are crucial for applications in optical signal processing and the development of optical modulators and switches. When incorporated into a polymer matrix, these chromophores can contribute to a high third-order susceptibility ($\chi^{(3)}$).

Electro-Optic (EO) Polymers

Guest-host polymer systems, where a chromophore like a Disperse Orange dye is dispersed within a polymer matrix (e.g., PMMA), are a common approach to creating electro-optic materials. These materials change their refractive index in response to an external electric field, a phenomenon essential for devices like high-voltage sensors and laser beam modulators.

Experimental Protocols

The following are generalized protocols for the incorporation and characterization of Disperse Orange dyes in polymer matrices for materials science applications. These protocols are based on established methods for similar chromophores and can be adapted for **Disperse Orange 61**.

Protocol 1: Fabrication of Guest-Host Polymer Thin Films by Spin Coating

This protocol describes the preparation of thin films of a polymer doped with a Disperse Orange dye.

Materials:

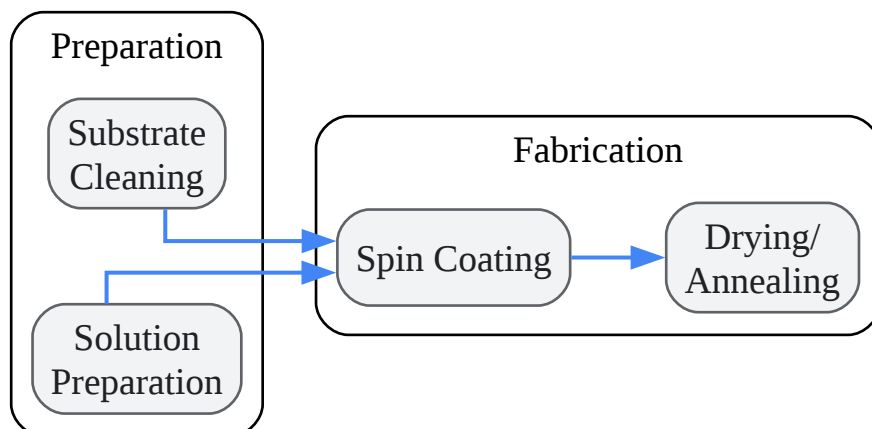
- Disperse Orange dye (e.g., **Disperse Orange 61**)
- Poly(methyl methacrylate) (PMMA) or other suitable host polymer
- Solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM))
- Glass or quartz substrates
- Spin coater
- Hot plate or vacuum oven

Procedure:

- Solution Preparation:
 - Prepare a stock solution of the host polymer (e.g., 10% w/v PMMA in THF).
 - Prepare a stock solution of the Disperse Orange dye in the same solvent.
 - Mix the polymer and dye solutions to achieve the desired final chromophore concentration (e.g., 1-10% by weight relative to the polymer). Ensure complete dissolution.
- Substrate Cleaning:

- Thoroughly clean the substrates using a standard procedure (e.g., sonication in acetone, then isopropanol, followed by drying with nitrogen).
- Spin Coating:
 - Place a cleaned substrate on the spin coater chuck.
 - Dispense a sufficient amount of the polymer-dye solution onto the center of the substrate.
 - Spin the substrate at a predetermined speed (e.g., 1000-3000 rpm) for a set duration (e.g., 30-60 seconds) to achieve the desired film thickness.
- Drying/Annealing:
 - Transfer the coated substrate to a hot plate or into a vacuum oven.
 - Bake at a temperature below the glass transition temperature of the polymer (e.g., 60-80 °C for PMMA) for an extended period (e.g., 1-2 hours) to remove residual solvent.

Workflow for Thin Film Fabrication



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Spin Coating Workflow

Protocol 2: Characterization of Nonlinear Optical Properties using the Z-Scan Technique

This protocol outlines the Z-scan method, a common technique to measure the nonlinear refractive index (n_2) and the nonlinear absorption coefficient (β) of a material.

Apparatus:

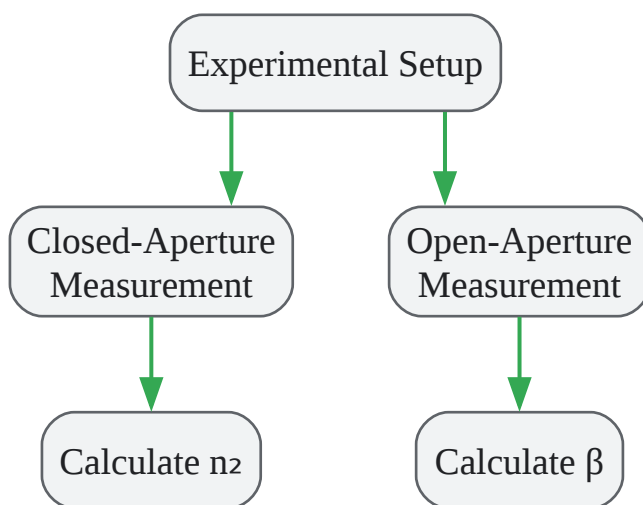
- High-power laser (e.g., Nd:YAG laser)
- Focusing lens
- Motorized translation stage
- Photodetectors
- Beam splitters
- Aperture

Procedure:

- Sample Preparation:
 - Prepare a solution of the Disperse Orange dye in a suitable solvent (e.g., THF) or use a prepared thin film on a transparent substrate.
- Experimental Setup:
 - The laser beam is split into a reference beam and a transmitted beam.
 - The transmitted beam is focused by a lens.
 - The sample is mounted on a motorized translation stage that moves it along the z-axis through the focal point of the lens.
 - A photodetector measures the intensity of the transmitted beam.
- Closed-Aperture Z-Scan (for n_2):
 - An aperture is placed before the detector to measure the on-axis intensity.

- The sample is moved through the focal point, and the transmitted intensity is recorded as a function of the sample position (z).
- A characteristic peak-valley or valley-peak transmittance curve is obtained, from which the sign and magnitude of the nonlinear refractive index can be determined.
- Open-Aperture Z-Scan (for β):
 - The aperture is removed to collect the entire transmitted beam.
 - The measurement is repeated, and the change in transmittance is now only due to nonlinear absorption.
 - A symmetric peak or valley in the transmittance curve indicates the presence of nonlinear absorption.

Logical Flow of Z-Scan Measurement



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Z-Scan Measurement Process

Quantitative Data Summary

The following table summarizes representative nonlinear optical properties for a related Disperse Orange dye, providing a benchmark for potential performance. Data for **Disperse Orange 61** is not currently available in the reviewed literature.

Dye	Host/Solvent	Wavelength (nm)	Third-Order Susceptibility ($\chi^{(3)}$) (esu)	Reference
Disperse Orange 25	Thin Film	1064	Value reported to be the largest among tested dyes (DO3, DO25, PO43)	[2]

Note: The performance of **Disperse Orange 61** as an NLO or EO chromophore would require specific experimental validation. The data presented for other Disperse Orange dyes serves as an indicator of the potential of this class of materials. Researchers are encouraged to perform these measurements for **Disperse Orange 61** to ascertain its specific properties.

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References

- 1. Characteristics of Disperse Orange 3 Thin Film Produced by PVD Method for Photonic Application | Scientific.Net [scientific.net]
- 2. Nonlinear optical characterization of Disperse Orange dyes (3 and 25) and Pigment Orange 43 | Semantic Scholar [semanticscholar.org]
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